

# Navigating the Disposal of OM 163: A Multi-faceted Approach

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## Compound of Interest

Compound Name: OM 163

Cat. No.: B1174827

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The proper disposal of "OM 163" requires careful identification of the specific chemical substance, as this designation is used for several distinct products with different disposal protocols. This guide provides detailed procedures for four common chemicals identified as "OM 163" to ensure the safety of laboratory personnel and compliance with environmental regulations.

## Atmer 163: Ethanol, 2,2'-iminobis-, N-(C13-15-branched and linear alkyl) derivs.

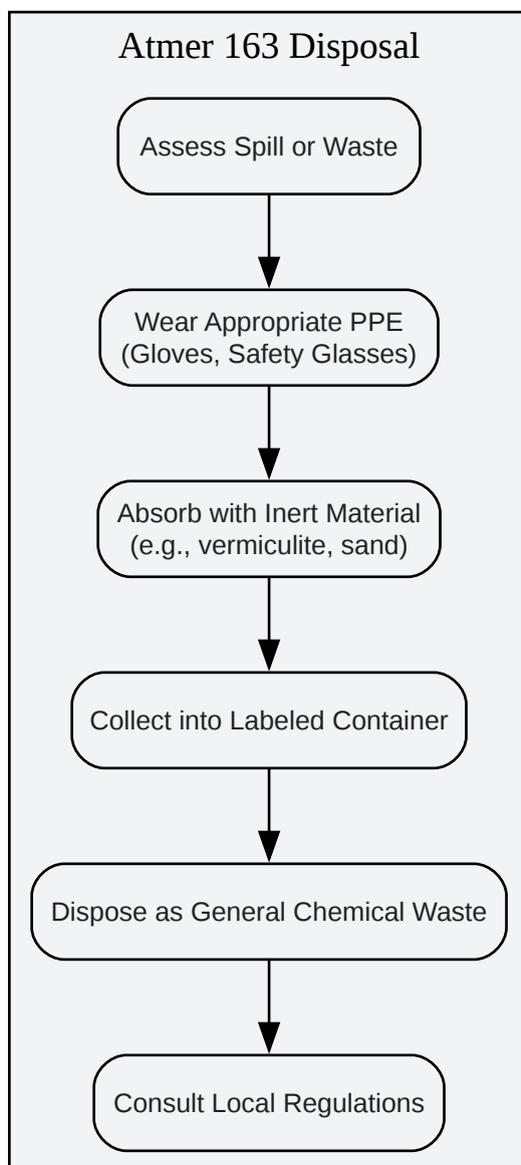
Atmer 163 is a non-hazardous substance, allowing for more straightforward disposal. However, adherence to good laboratory practices is still essential.

### Disposal Protocol:

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including safety glasses and gloves.
- **Spill Management:** In case of a spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth).
- **Waste Collection:** Collect the absorbed material and any contaminated items into a suitable, labeled container.

- Disposal Route: Dispose of the waste as a general chemical in accordance with local and institutional regulations. While it is considered non-dangerous, avoid releasing it directly into the environment. If splashed on the skin, rinse with water.

#### Experimental Workflow for Atmer 163 Disposal



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Caption: Workflow for the disposal of Atmer 163.

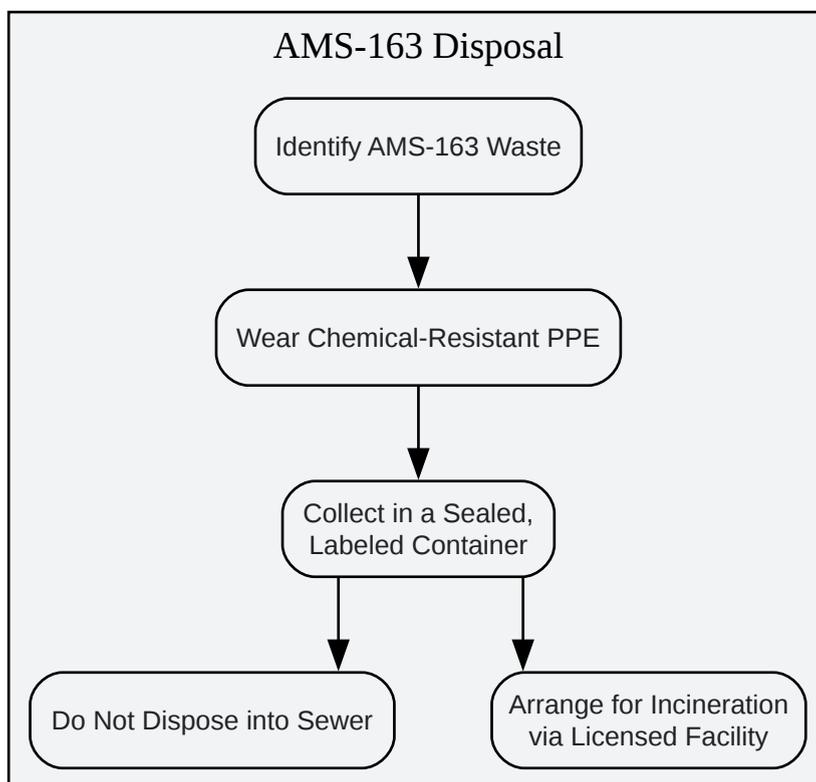
## AMS-163: (6-7% aminopropylmethylsiloxane)-dimethylsiloxane copolymer

AMS-163 is a siloxane copolymer that requires disposal as hazardous waste, primarily through incineration.

### Disposal Protocol:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Containment: Do not dispose of AMS-163 down the drain or into any sewer system.<sup>[1][2]</sup> Avoid releasing it into the environment.<sup>[1][2][3]</sup>
- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Disposal Method: The recommended method of disposal is incineration.<sup>[1][2][3]</sup> This should be carried out by a licensed waste disposal facility.

### Experimental Workflow for AMS-163 Disposal



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Caption: Disposal workflow for AMS-163 copolymer.

## S-163: Silver Nitrate Solution

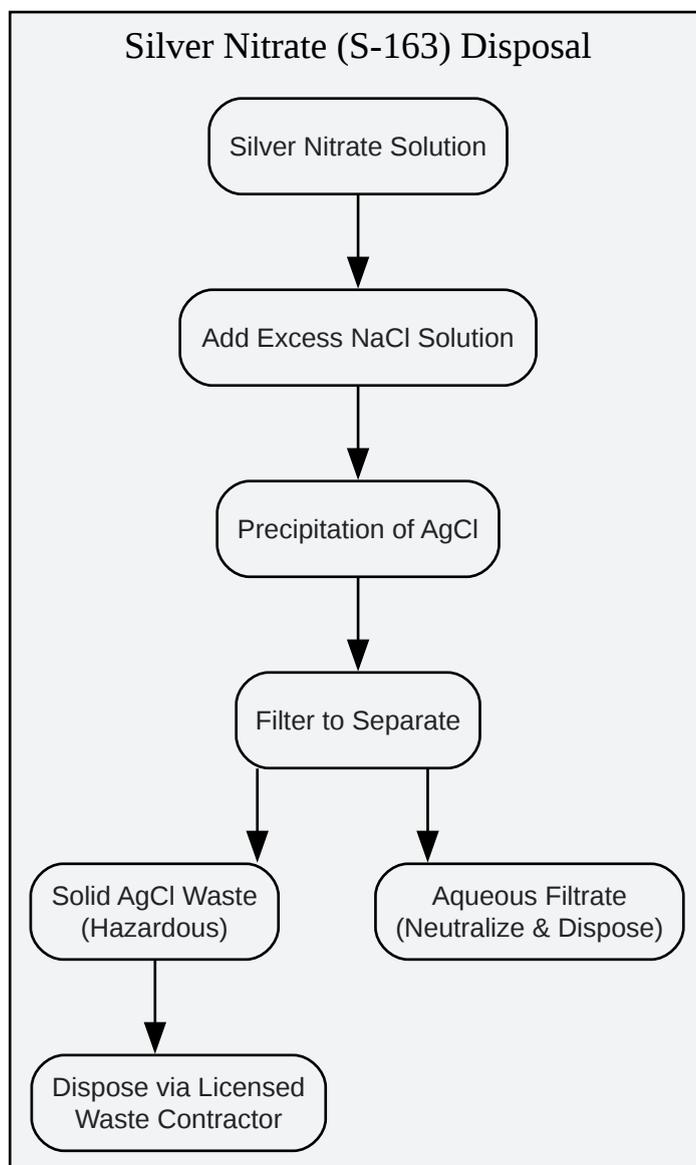
Silver nitrate is toxic to aquatic life and must be treated before disposal. The primary method involves precipitating the silver ions from the solution.

Disposal Protocol:

- Personal Protective Equipment (PPE): Wear nitrile gloves, chemical safety goggles, and a lab coat.
- Precipitation:
  - To the silver nitrate solution, slowly add a molar excess of a chloride salt solution (e.g., sodium chloride or potassium chloride). This will precipitate the silver as insoluble silver chloride (AgCl).

- Stir the solution gently to ensure complete precipitation.
- Allow the precipitate to settle.
- Separation:
  - Separate the solid silver chloride from the liquid by filtration (e.g., using a Büchner funnel) or decantation.
- Disposal of Precipitate: The collected silver chloride is considered hazardous waste and should be placed in a labeled container for disposal by a licensed waste management company.
- Disposal of Filtrate: The remaining liquid (filtrate) contains sodium nitrate and excess sodium chloride, which can typically be neutralized and disposed of down the drain with copious amounts of water, in accordance with local regulations.
- Alternative Disposal: Contact a licensed professional waste disposal service to handle the silver nitrate waste.<sup>[4][5]</sup> They may use methods such as mixing with a combustible solvent and burning in a chemical incinerator.<sup>[4][5]</sup>

#### Experimental Workflow for Silver Nitrate Solution Disposal



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Caption: Precipitation and disposal of silver nitrate solution.

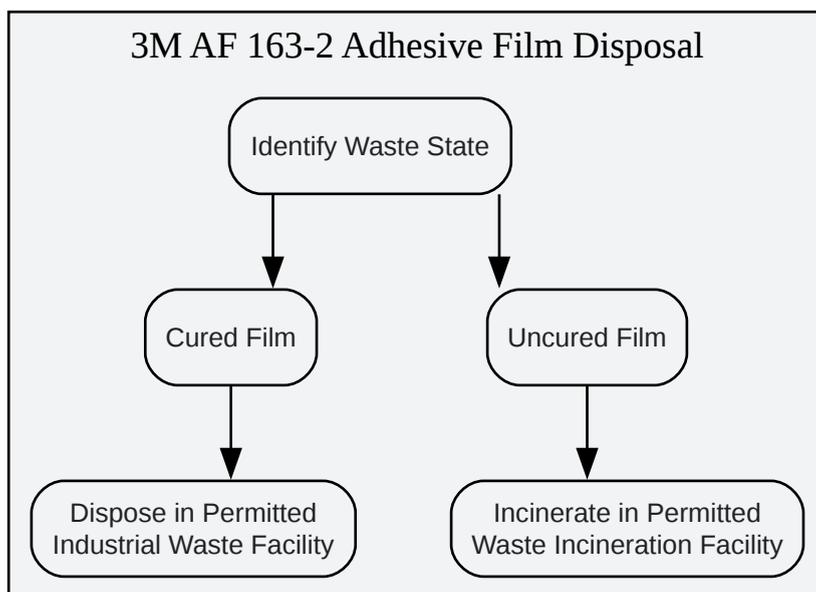
## 3M™ Scotch-Weld™ Structural Adhesive Film AF 163-2

The disposal of this adhesive film depends on whether it has been cured (polymerized).

Disposal Protocol:

- Personal Protective Equipment (PPE): Wear gloves and safety glasses when handling the adhesive film, especially in its uncured state.
- Cured Adhesive:
  - Completely cured or polymerized material can be disposed of in a permitted industrial waste facility.[5]
- Uncured Adhesive:
  - Uncured product should be treated as chemical waste.
  - The recommended disposal method for uncured adhesive is incineration in a permitted waste incineration facility.[5]
- Regulations: Always dispose of the material in accordance with local, regional, national, and international regulations.[5][6]

#### Experimental Workflow for 3M™ AF 163-2 Disposal



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Caption: Disposal workflow for 3M™ AF 163-2 adhesive film.

## Quantitative Data Summary

No specific quantitative data for disposal (e.g., concentration limits for drain disposal) was found in the provided search results. Always refer to your institution's specific guidelines and local regulations for quantitative disposal limits.

Chemical Identifier	Common Name/Type	Key Disposal Method
Atmer 163	Ethanol, 2,2'-iminobis-, N-alkyl derivs.	General Chemical Waste
AMS-163	Siloxane Copolymer	Incineration
S-163	Silver Nitrate Solution	Precipitation as Silver Chloride
AF 163-2	Structural Adhesive Film	Industrial Waste (Cured) / Incineration (Uncured)

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## References

- 1. [s3.amazonaws.com](https://s3.amazonaws.com) [s3.amazonaws.com]
- 2. [s3.amazonaws.com](https://s3.amazonaws.com) [s3.amazonaws.com]
- 3. [gelest.com](https://gelest.com) [gelest.com]
- 4. [uicinc.com](https://uicinc.com) [uicinc.com]
- 5. [m.youtube.com](https://m.youtube.com) [m.youtube.com]
- 6. [multimedia.3m.com](https://multimedia.3m.com) [multimedia.3m.com]
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